

Essential Safety and Handling Protocols for Ki8751

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Compound of Interest

Compound Name: Ki8751

Cat. No.: B1684531

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For researchers, scientists, and drug development professionals, ensuring safe handling of potent compounds like **Ki8751**, a selective VEGFR-2 tyrosine kinase inhibitor, is paramount. This guide provides essential, immediate safety and logistical information, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans to minimize exposure risk and ensure a safe laboratory environment.

Ki8751 is a potent, cell-permeable compound that selectively inhibits VEGFR-2, a key mediator of angiogenesis.^[1] Its biological activity necessitates stringent safety protocols to protect laboratory personnel from potential hazards. While some suppliers state that **Ki8751** is not classified as a hazardous substance, it is prudent to handle it with a high degree of caution as a potentially hazardous compound.^[2]

Personal Protective Equipment (PPE)

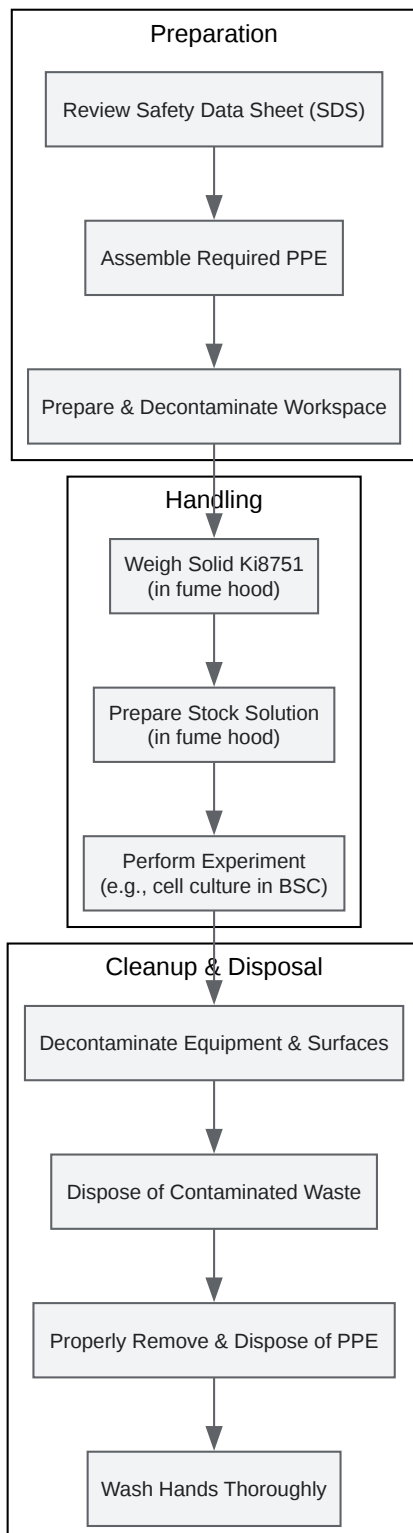
A multi-layered approach to PPE is mandatory when working with **Ki8751** in both solid and solution forms. The following table summarizes the recommended PPE for various laboratory activities.

| Laboratory Activity | Recommended Personal Protective Equipment |
|--------------------------------------|--|
| Weighing and Aliquoting (Solid Form) | - Respirator: NIOSH-approved N95 or higher-rated respirator to prevent inhalation of fine powders. - Gloves: Two pairs of nitrile gloves (double-gloving), changed immediately upon contamination. - Eye Protection: Chemical splash goggles for a complete seal around the eyes. - Lab Coat: A dedicated, non-absorbent, or disposable lab coat. - Ventilation: All manipulations must be performed in a certified chemical fume hood or a powder containment hood. |
| Solution Preparation and Handling | - Gloves: Two pairs of nitrile gloves. - Eye Protection: Chemical splash goggles or a face shield if there is a significant splash risk. - Lab Coat: Standard laboratory coat. - Ventilation: Work should be conducted in a chemical fume hood. |
| Cell Culture and In Vitro Assays | - Gloves: Nitrile gloves. - Eye Protection: Safety glasses with side shields. - Lab Coat: Standard laboratory coat. - Containment: All cell culture work should be performed in a Class II biological safety cabinet. |
| Waste Disposal | - Gloves: Heavy-duty nitrile or butyl rubber gloves. - Eye Protection: Chemical splash goggles. - Lab Coat: Standard laboratory coat. |

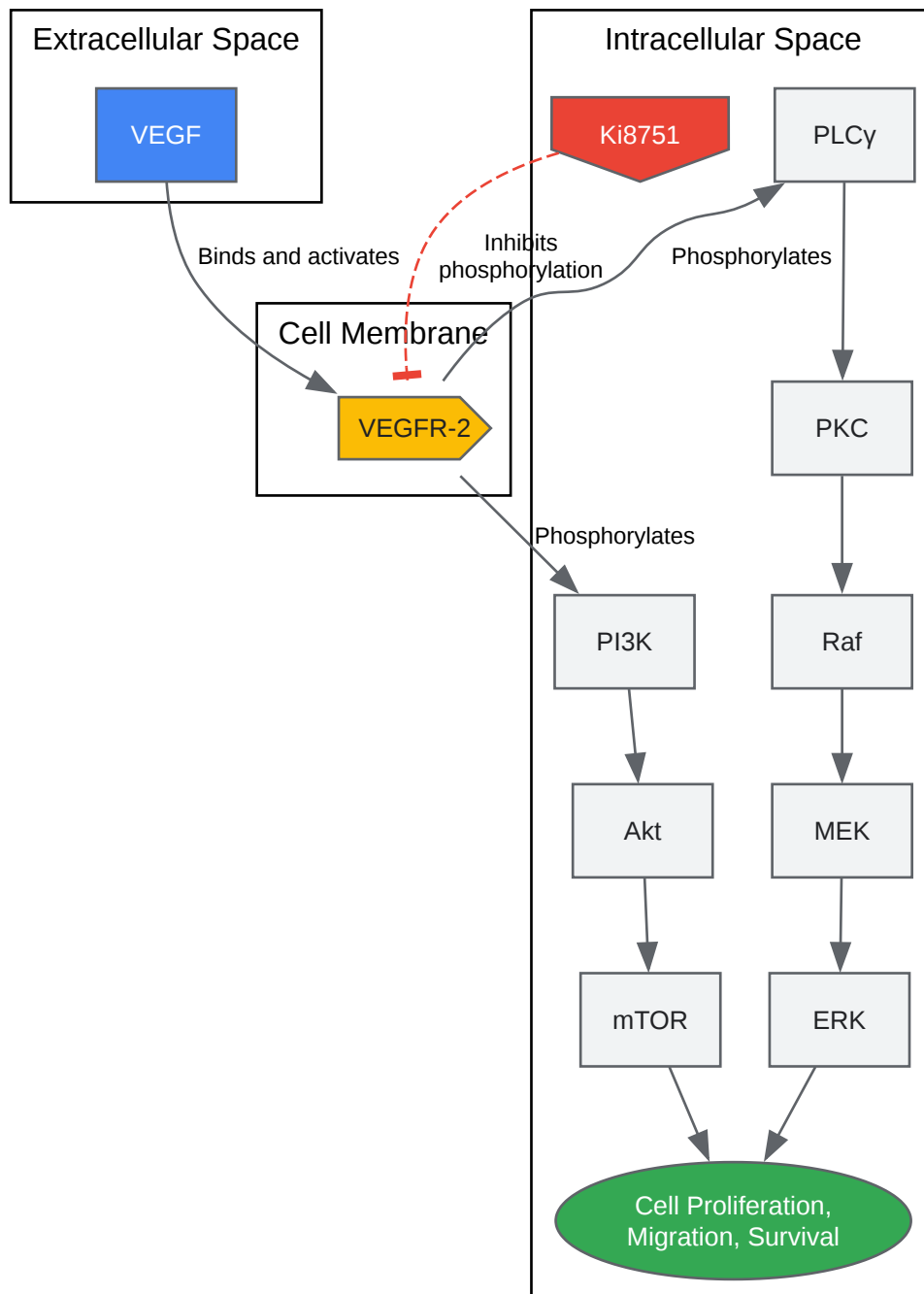
Operational Plan for Safe Handling

A clear and concise operational plan is crucial for the safe management of **Ki8751** in the laboratory.

Ki8751 Handling Workflow



Simplified VEGFR-2 Signaling Pathway and Ki8751 Inhibition



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References

- 1. Ki 8751 | VEGFR | Tocris Bioscience [tocris.com]
- 2. merckmillipore.com [merckmillipore.com]
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